

An In-depth Technical Guide on Methyl 2-methoxy-6-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 2-methoxy-6-nitrobenzoate

Cat. No.: B1315254

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This guide provides an overview of the fundamental physicochemical properties of **Methyl 2-methoxy-6-nitrobenzoate**, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis.

Physicochemical Data

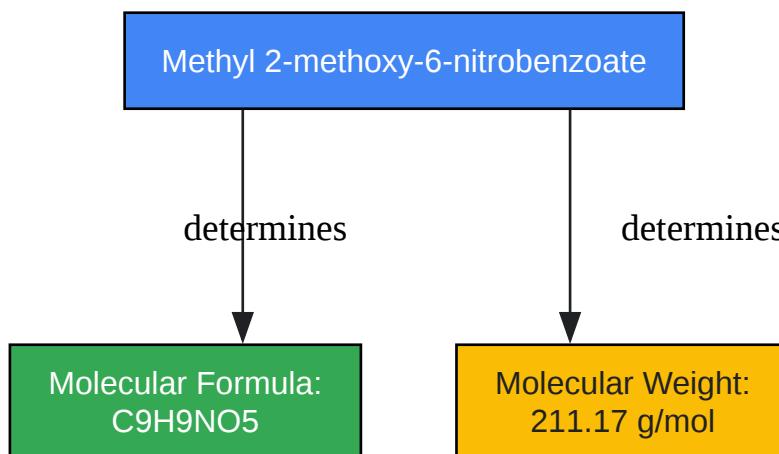
The core molecular attributes of **Methyl 2-methoxy-6-nitrobenzoate** are summarized in the table below. This data is essential for a variety of experimental and theoretical applications, including reaction stoichiometry, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C9H9NO5
Molecular Weight	211.17 g/mol

Data sourced from Biotuva Life Sciences.[\[1\]](#)

Logical Relationship of Compound Properties

The following diagram illustrates the hierarchical relationship between the chemical name and its derived molecular properties.



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Figure 1. Derivation of molecular properties from the chemical name.

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References

- 1. Methyl 2-methoxy-6-nitrobenzoate – Biotuva Life Sciences [biotuva.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Methyl 2-methoxy-6-nitrobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1315254#methyl-2-methoxy-6-nitrobenzoate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1315254#methyl-2-methoxy-6-nitrobenzoate-molecular-weight-and-formula)

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